

Application Notes and Protocols for (S)-tert-butyl 2-methylpyrrolidine-1-carboxylate

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Compound of Interest

Compound Name: (S)-tert-butyl 2-methylpyrrolidine-1-carboxylate

Cat. No.: B139060

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the handling, storage, and key applications of **(S)-tert-butyl 2-methylpyrrolidine-1-carboxylate**. This chiral building block is a valuable intermediate in the synthesis of various pharmaceutical compounds. The following sections outline its chemical and physical properties, safe handling procedures, and a detailed protocol for a common synthetic transformation.

Chemical and Physical Properties

(S)-tert-butyl 2-methylpyrrolidine-1-carboxylate, with CAS number 137496-71-0, is a Boc-protected chiral amine.^{[1][2]} The following table summarizes its key physical and chemical properties.

Property	Value	Source
CAS Number	137496-71-0	[1][2]
Molecular Formula	C ₁₀ H ₁₉ NO ₂	[3]
Molecular Weight	185.26 g/mol	[3]
Appearance	Not explicitly stated, likely a liquid or low-melting solid	-
Density	0.962 g/mL at 25°C	[1][3]
Boiling Point	233.962 °C at 760 mmHg (Predicted)	[3][4]
Flash Point	82 °C	[3]
Refractive Index	n ₂₀ /D 1.444	[3]
Solubility	Soluble in many common organic solvents such as dichloromethane, ethyl acetate, and methanol.	Inferred from general chemical properties
Storage Temperature	2-8°C	[3]

Handling and Storage

Proper handling and storage of **(S)-tert-butyl 2-methylpyrrolidine-1-carboxylate** are crucial for maintaining its integrity and ensuring laboratory safety.

Personal Protective Equipment (PPE):

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing.

Handling Procedures:

- Work in a well-ventilated area, preferably under a chemical fume hood.
- Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Keep away from heat, sparks, and open flames.
- Ground and bond containers when transferring material to prevent static discharge.

Storage Conditions:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated place.^[3]
- Recommended storage temperature is between 2-8°C.^[3]
- Protect from moisture.

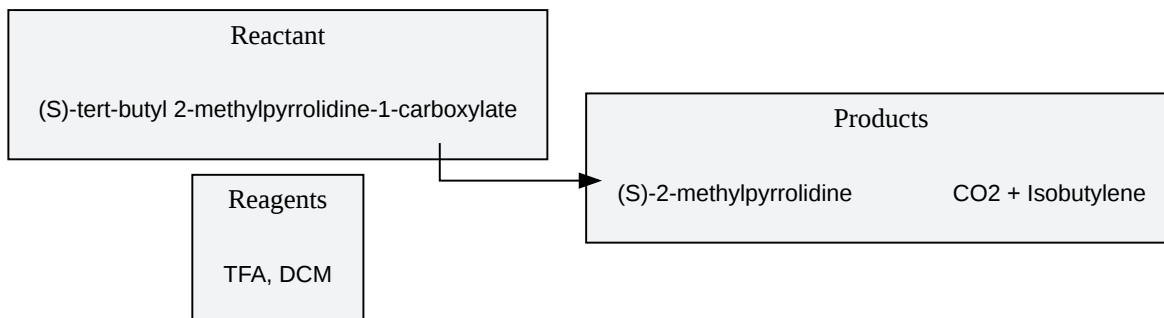
First Aid Measures:

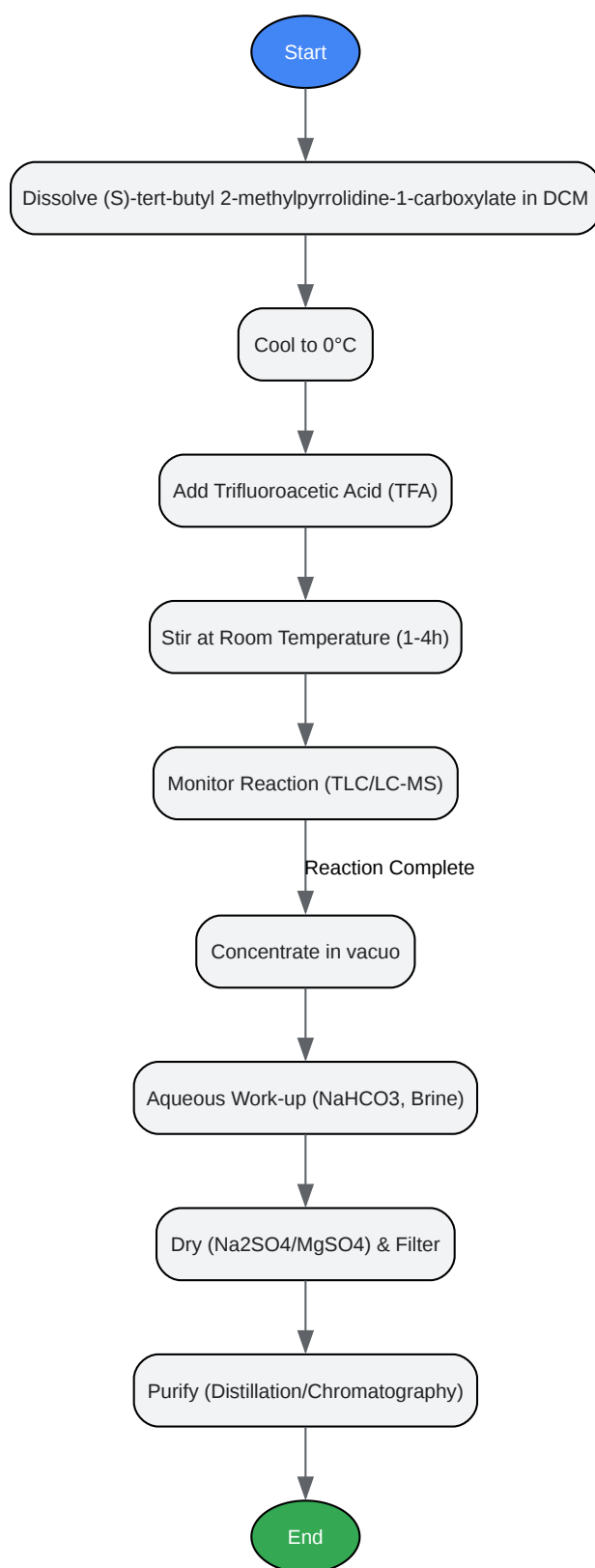
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- In case of skin contact: Immediately wash off with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water.

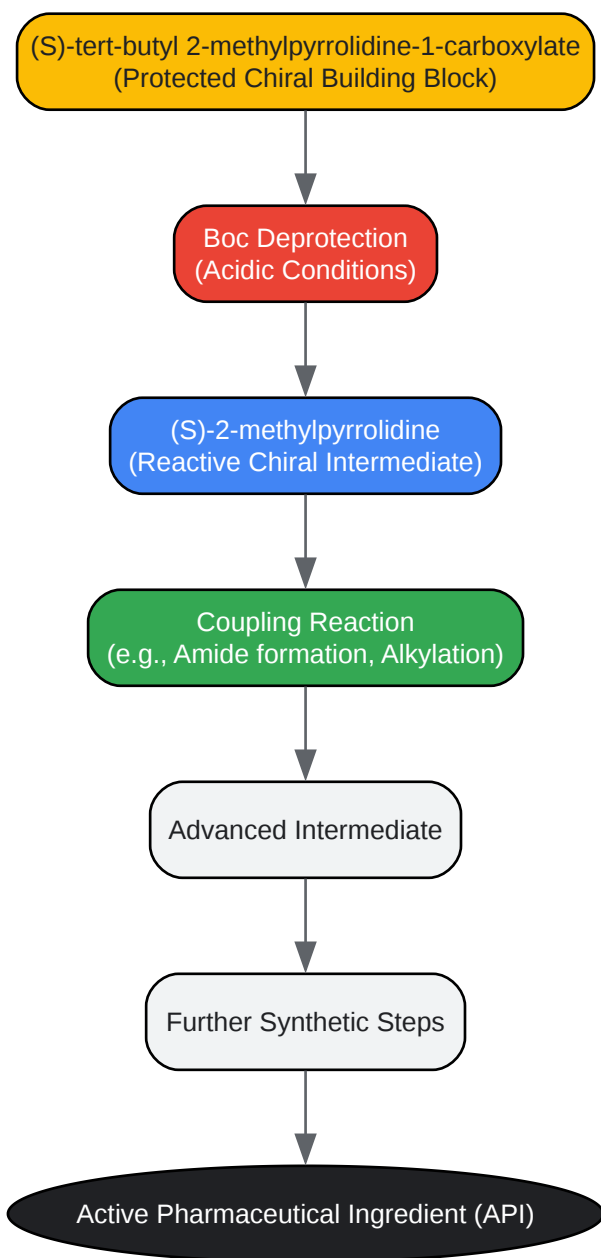
Application: Boc Deprotection Protocol

The tert-butoxycarbonyl (Boc) protecting group on the pyrrolidine nitrogen can be readily removed under acidic conditions to yield the free secondary amine, (S)-2-methylpyrrolidine. This deprotected compound is a key intermediate for further synthetic modifications. The following protocol is adapted from a procedure for a similar substrate.

Reaction Scheme:







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References

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- 2. 137496-71-0[(S)-tert-Butyl 2-methylpyrrolidine-1-carboxylate]BLD Pharm [bldpharm.com]
- 3. chembk.com [chembk.com]
- 4. molbase.com [molbase.com]
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